

# Preparing stable stock solutions of CCT241533 dihydrochloride

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## Compound of Interest

Compound Name: CCT241533 dihydrochloride

Cat. No.: B2998761

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## Technical Support Center: CCT241533 Dihydrochloride

This guide provides researchers, scientists, and drug development professionals with comprehensive protocols and troubleshooting advice for the preparation and storage of stable stock solutions of **CCT241533 dihydrochloride**, a potent and selective CHK2 inhibitor.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing high-concentration stock solutions of **CCT241533 dihydrochloride**? A1: Dimethyl sulfoxide (DMSO) is the highly recommended solvent for preparing stock solutions of **CCT241533 dihydrochloride**, as it allows for high solubility, with concentrations of 100 mM or approximately 30 mg/mL being achievable.<sup>[1][2]</sup> For applications requiring an organic solvent-free solution, water can be used, but with significantly lower solubility.

Q2: What are the solubility limits of **CCT241533 dihydrochloride** in common solvents? A2: The solubility of **CCT241533 dihydrochloride** varies significantly across different solvents. For ease of comparison, the quantitative data is summarized in the table below.

Solvent	Maximum Concentration	Molar Concentration (Approx. MW: 515.41 g/mol )
DMSO	100 mM	100 mM
Water	10 mM (with gentle warming)	10 mM
Ethanol	~5 mg/mL[3]	~9.7 mM

Note: Some suppliers report different molecular weights for the hydrochloride vs. dihydrochloride salt. Always use the batch-specific molecular weight found on the vial or Certificate of Analysis for precise calculations.

Q3: How should stock solutions of **CCT241533 dihydrochloride** be stored for optimal stability?

A3: For long-term stability, stock solutions should be aliquoted into single-use vials to prevent repeated freeze-thaw cycles.[4] Store these aliquots at -20°C for up to one month or at -80°C for up to one year.[4] The solid powder form is stable for at least four years when stored at -20°C.[1][3]

Q4: Can I prepare an aqueous solution without using an organic solvent? A4: Yes, organic solvent-free aqueous solutions can be prepared by directly dissolving the solid compound in aqueous buffers.[1] **CCT241533 dihydrochloride** is soluble up to 10 mM in water with gentle warming. However, it is not recommended to store aqueous solutions for more than one day.

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Compound fails to dissolve completely.	- The concentration exceeds the solubility limit for the chosen solvent.- Insufficient agitation or mixing.- The quality of the solvent has degraded (e.g., moisture-absorbed DMSO).	- Verify that the target concentration does not exceed the values in the solubility table.- Gently warm the solution (e.g., to 37°C) and use a vortex or sonication bath to aid dissolution. <a href="#">[5]</a> - Use fresh, high-purity DMSO, as moisture can reduce solubility. <a href="#">[4]</a>
Precipitate forms in the stock solution during storage.	- The solution was not fully dissolved initially.- The storage temperature is too high, or the solution experienced freeze-thaw cycles.- Solvent evaporation from a poorly sealed vial.	- Warm the vial gently to see if the compound redissolves.- Before use, centrifuge the vial to pellet the precipitate and carefully transfer the supernatant. The actual concentration may be lower than calculated.- Ensure vials are sealed tightly and always aliquot stock solutions to avoid repeated freezing and thawing. <a href="#">[4]</a>
Inconsistent or unexpected experimental results.	- Degradation of the compound due to improper storage.- Inaccurate concentration due to incomplete dissolution or precipitation.- Use of an aqueous solution that was stored for more than one day.	- Prepare fresh stock solutions regularly.- Ensure the compound is fully dissolved before aliquoting and storage.- Always prepare fresh aqueous solutions immediately before the experiment.

## Experimental Protocols

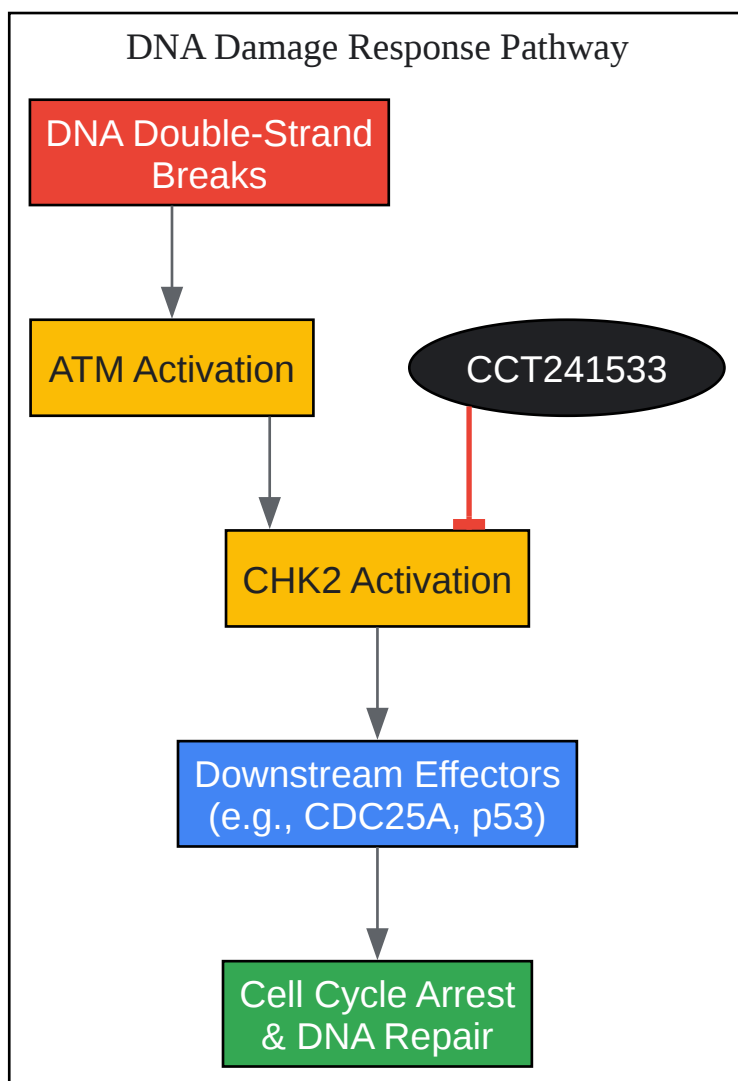
### Protocol: Preparing a 100 mM Stock Solution in DMSO

- Preparation: Allow the vial of **CCT241533 dihydrochloride** powder to equilibrate to room temperature before opening to prevent condensation.

- **Weighing:** Accurately weigh the desired amount of the compound. For 1 mL of a 100 mM solution (using MW 515.41 g/mol ), 51.54 mg is required.
- **Solvent Addition:** Add the calculated volume of fresh, high-purity DMSO to the vial.
- **Dissolution:** Tightly cap the vial and vortex thoroughly. If necessary, gently warm the solution and/or place it in an ultrasonic water bath for short intervals until the solid is completely dissolved, resulting in a clear solution.
- **Storage:** Aliquot the stock solution into smaller, single-use, tightly sealed vials. Store these aliquots at -20°C or -80°C, protected from light.

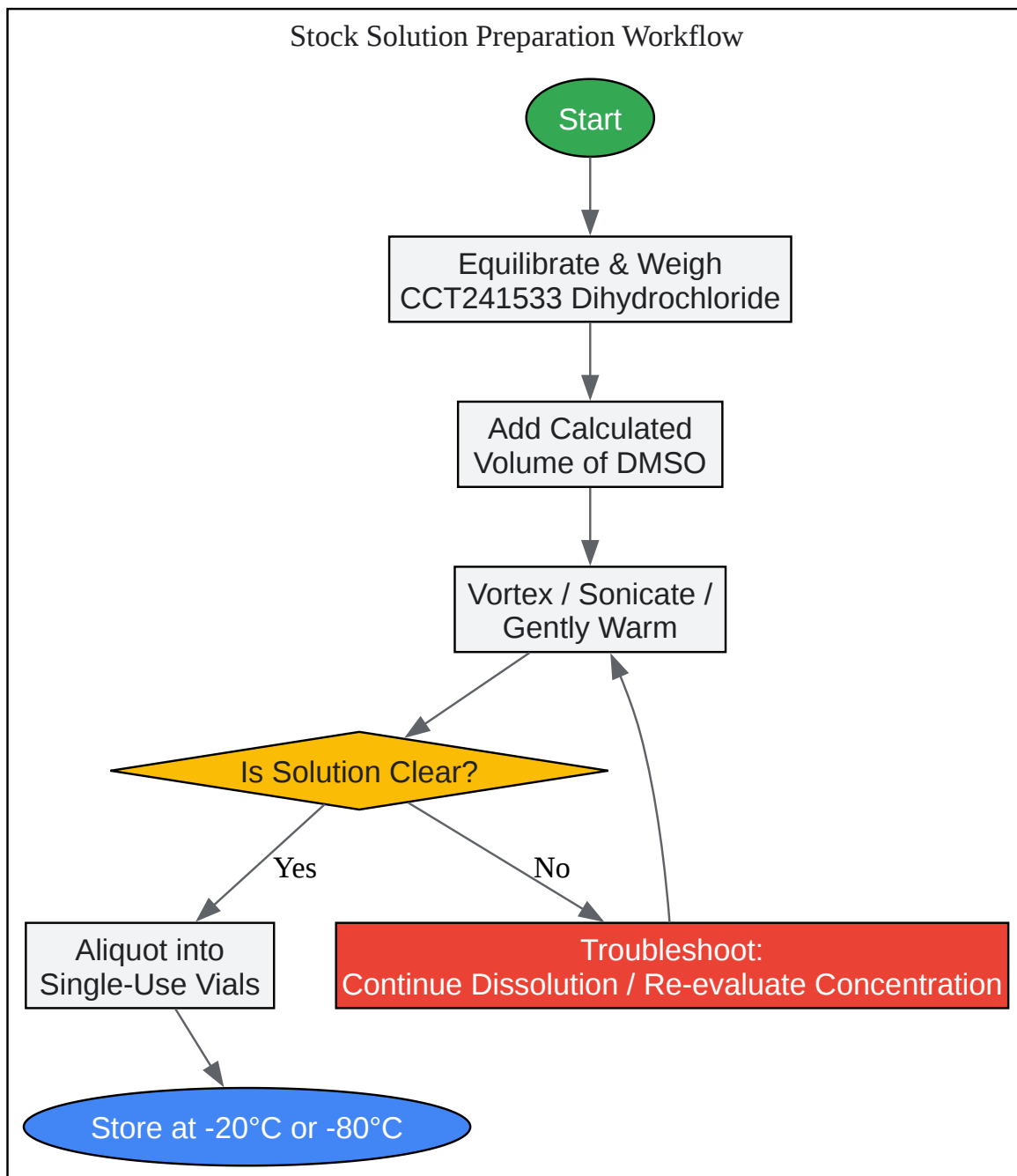
## Visualized Data and Workflows

CCT241533 is a selective inhibitor of Checkpoint Kinase 2 (CHK2), a critical component of the DNA damage response (DDR) pathway.<sup>[3]</sup> In response to double-strand breaks, the ATM kinase is activated and phosphorylates CHK2, which in turn phosphorylates downstream targets to initiate cell cycle arrest and DNA repair.<sup>[6]</sup>



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Caption: CCT241533 inhibits CHK2 activation in the DNA damage response.



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Caption: A logical workflow for preparing stable stock solutions.

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- 6. CCT241533 is a potent and selective inhibitor of CHK2 which potentiates the cytotoxicity of PARP inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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